

Immobilization of oligonucleotides using N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide polymers

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Compound of Interest

Compound Name: *N*-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide

Cat. No.: B1334417

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Application Notes and Protocols for Oligonucleotide Immobilization on Polymer Surfaces

Note to the Reader: Information regarding the specific use of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** polymers for oligonucleotide immobilization was not available in the public domain at the time of this writing. The following application notes detail alternative, well-established methods for the immobilization of oligonucleotides on various polymer surfaces, which may serve as a valuable reference for researchers, scientists, and drug development professionals.

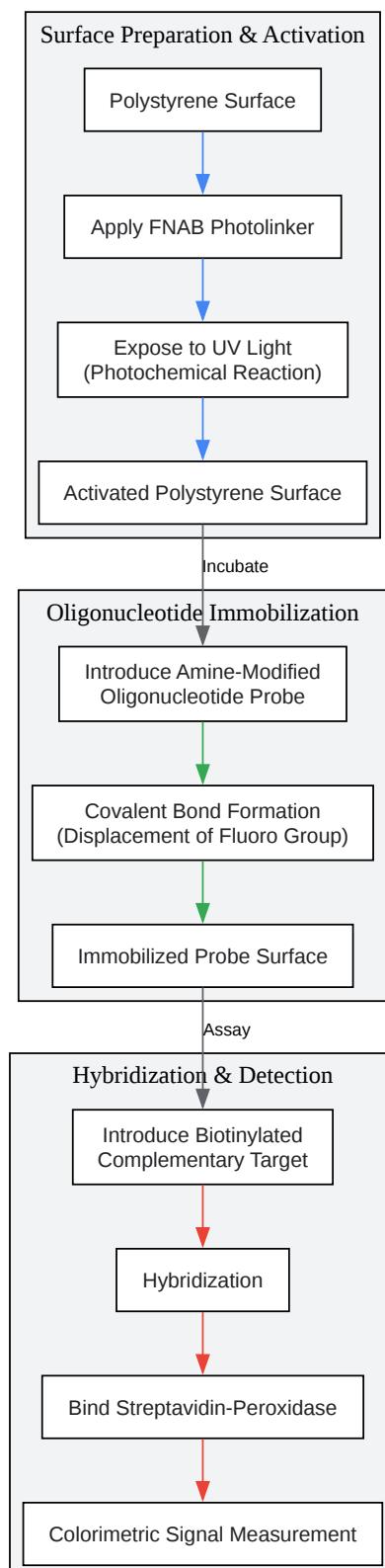
Method 1: Covalent Immobilization on Polystyrene Surfaces via a Photolinker

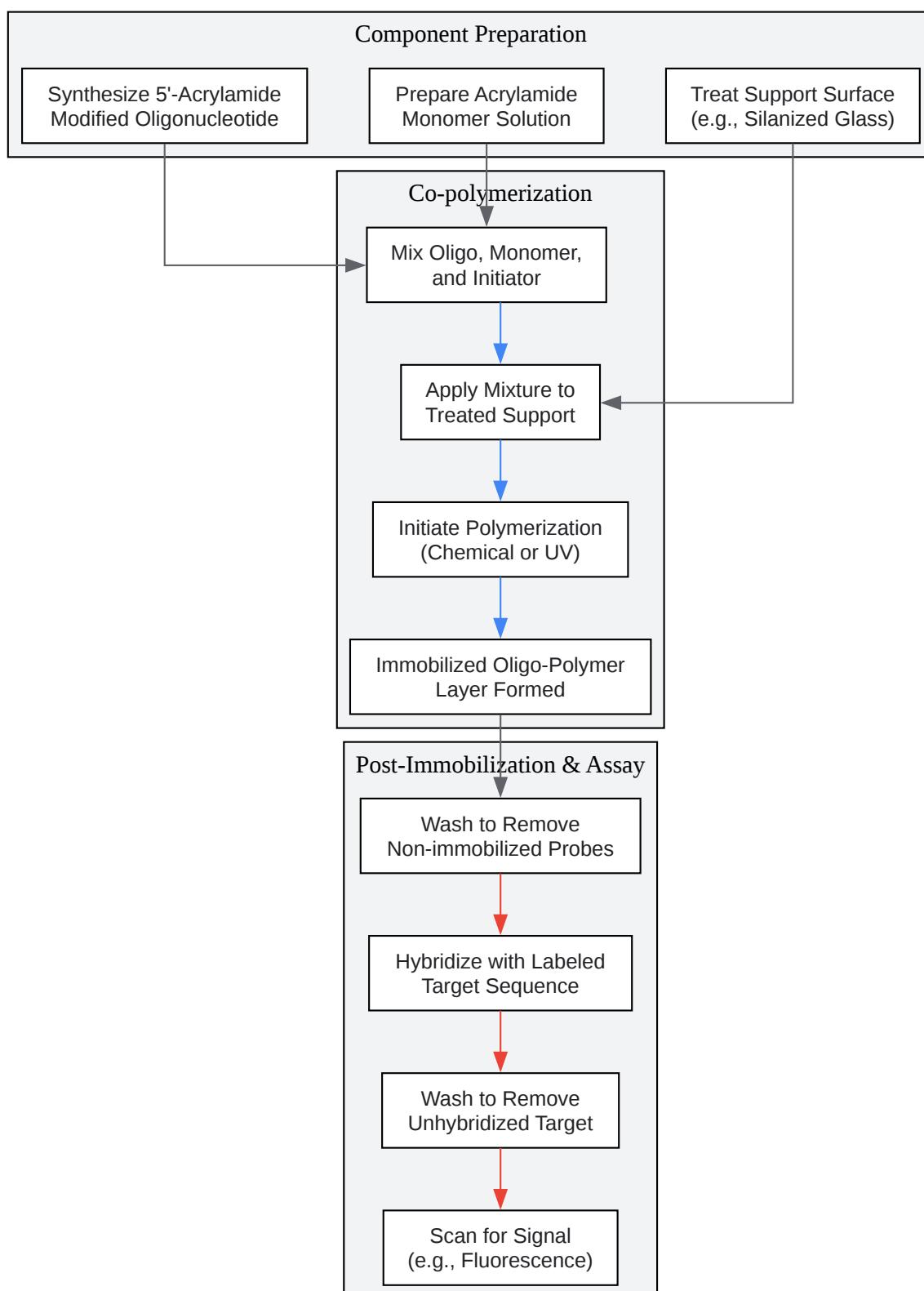
Application Note

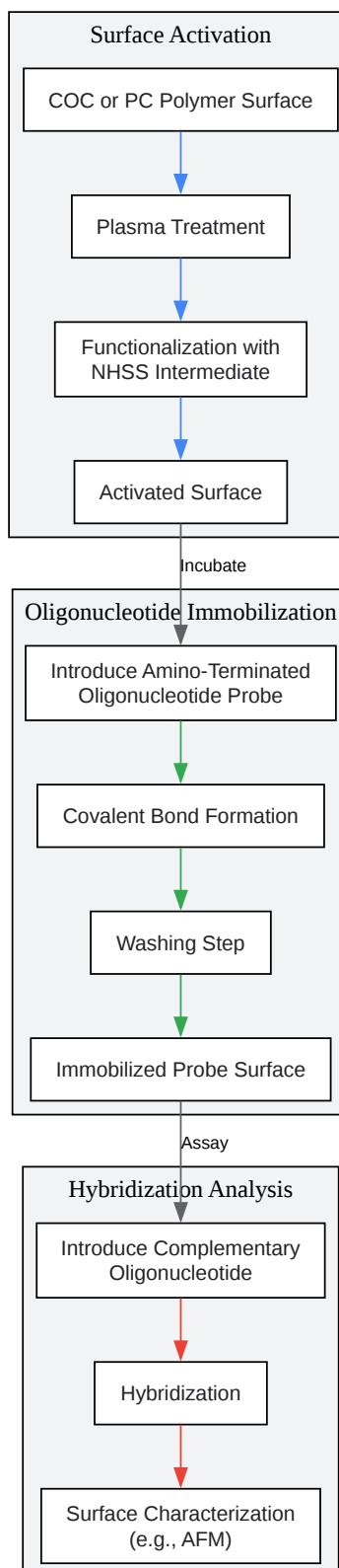
This method provides a simple, single-step approach for the covalent attachment of oligonucleotide probes to a polystyrene surface. The core principle involves the activation of the polystyrene surface using a photolinker, 1-fluoro-2-nitro-4-azidobenzene (FNAB), through a photochemical reaction with UV light. Amine-modified oligonucleotide probes are then covalently bound to this activated surface. The primary amino group of the oligonucleotide displaces the labile fluoro group on the FNAB-activated surface. This technique is particularly

useful for developing DNA-based biosensors, biochips, and microtiter plate-based assays in a cost-effective manner. The resulting immobilized probes demonstrate high selectivity in hybridization with complementary targets and can effectively discriminate against single-base mismatches.

Experimental Workflow Diagram





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